

# Section 1: Compound Identification and Isotopic Significance

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 2-Methylpropyl-d9 Alcohol

Cat. No.: B586429

[Get Quote](#)

**2-Methylpropyl-d9 alcohol**, also known as isobutanol-d9, is the deuterated analogue of 2-methyl-1-propanol. In this molecule, the nine hydrogen atoms on the propyl chain have been replaced with deuterium, a stable isotope of hydrogen. This isotopic substitution is crucial for a variety of advanced research applications, particularly in drug development and mechanistic studies.

The primary utility of deuteration is to introduce a "heavy" label into a molecule. This is invaluable in techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, where the absence of proton signals from the solvent is required, and in mass spectrometry, where it serves as an internal standard for quantitative analysis. Furthermore, in metabolic studies, the carbon-deuterium bond is stronger than the carbon-hydrogen bond, leading to a slower rate of metabolic cleavage. This "kinetic isotope effect" can be exploited by drug development professionals to design molecules with improved metabolic stability and pharmacokinetic profiles.

It is a standard and scientifically accepted practice to consider the toxicological and immediate physical hazards of a deuterated compound as identical to its non-deuterated (protio) counterpart. The substitution of hydrogen with deuterium does not significantly alter the compound's chemical reactivity concerning flammability, corrosivity, or acute toxicity. Therefore, this guide synthesizes safety data from the well-characterized 2-Methyl-1-propanol Safety Data Sheets (SDS) provided by authoritative chemical suppliers.

Compound Identification:

- Chemical Name: **2-Methylpropyl-d9 Alcohol**
- Synonyms: Isobutanol-d9, 1,1,2,3,3,3-hexadeuterio-2-(trideuteriomethyl)propan-1-ol[1][2]
- CAS Number: 850209-54-0[1][2][3]
- Molecular Formula: C<sub>4</sub>HD<sub>9</sub>O[1][3]
- Molecular Weight: 83.18 g/mol [1][2][3]

## Section 2: Hazard Identification and Risk Assessment

**2-Methylpropyl-d9 alcohol** is classified as a hazardous chemical under the Globally Harmonized System (GHS). A thorough understanding of its hazards is the foundation of a robust safety protocol. The primary risks are associated with its flammability and its effects on human health upon exposure.

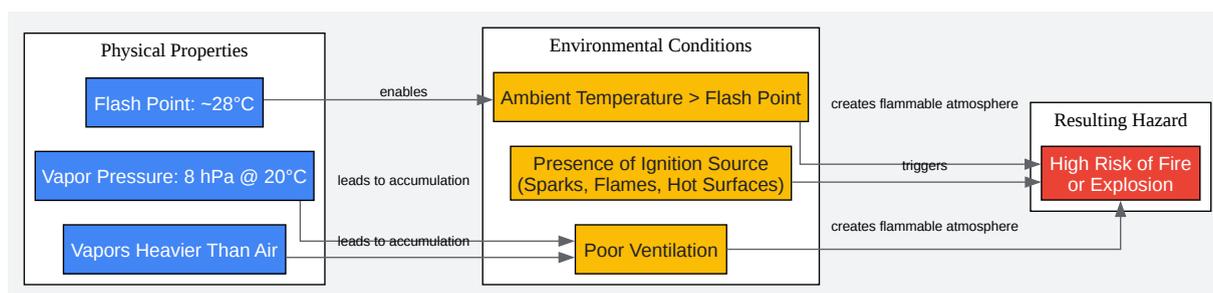
GHS Hazard Classification:

- Flammable Liquids: Category 3 (H226: Flammable liquid and vapor)[4][5]
- Skin Corrosion/Irritation: Category 2 (H315: Causes skin irritation)[5][6][7]
- Serious Eye Damage/Eye Irritation: Category 1 (H318: Causes serious eye damage)[5][6][7]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (H335: May cause respiratory irritation; H336: May cause drowsiness or dizziness)[5][6][7]

Hazard Analysis:

The flammability of this alcohol is its most significant physical hazard. As a Flammable Liquid Category 3 substance, it has a flash point between 23°C and 60°C. Its vapor is heavier than air and can travel a considerable distance to an ignition source, causing a "flashback." [8] The risk is exacerbated in indoor environments or confined spaces where vapors can accumulate.

Health hazards primarily involve irritant effects. Direct contact can cause significant skin irritation.[7][9] The most severe health risk from a single exposure is to the eyes, where contact can lead to serious, potentially irreversible damage.[4][6][9] Inhalation of vapors may irritate the respiratory system and affect the central nervous system, leading to symptoms like drowsiness and dizziness.[6][9][10]



[Click to download full resolution via product page](#)

Caption: Relationship between physical properties and fire hazard.

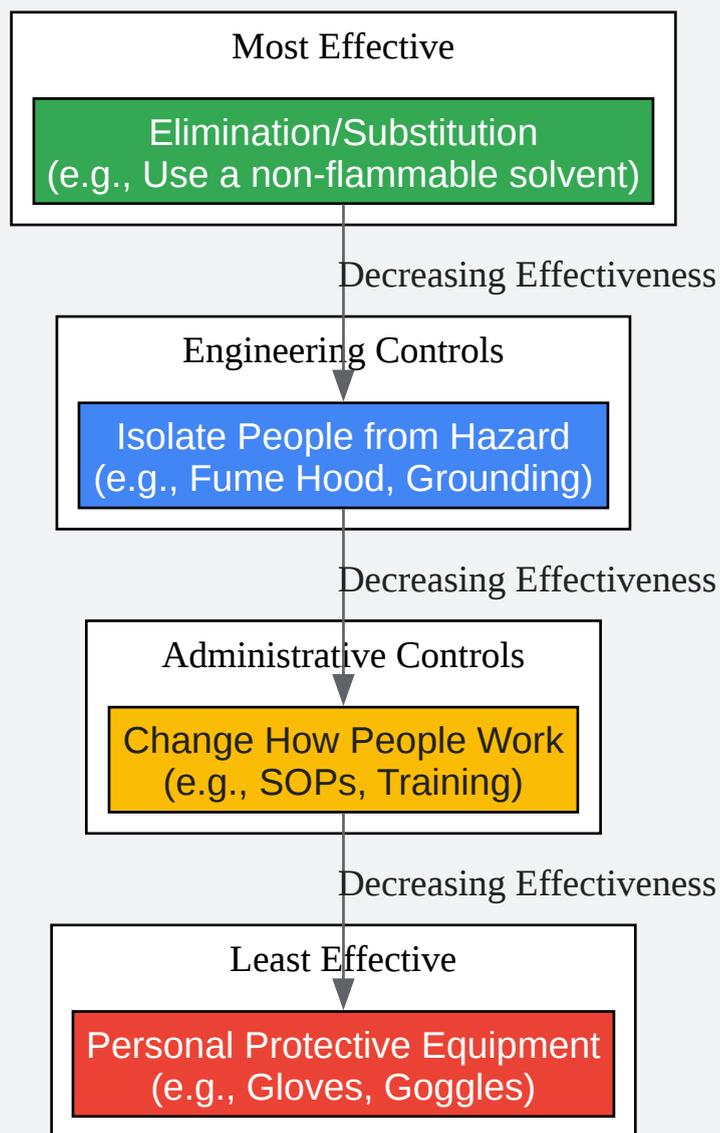
## Section 3: Principles of Safe Handling: The Hierarchy of Controls

To mitigate the risks associated with **2-Methylpropyl-d9 alcohol**, a systematic approach to safety known as the "Hierarchy of Controls" must be implemented. This framework prioritizes the most effective control measures down to the least effective, ensuring a multi-layered defense against potential hazards.

- **Elimination/Substitution:** In a research context, eliminating the chemical is not feasible. Substitution with a less hazardous solvent (e.g., one with a higher flash point or lower toxicity) should be considered if the experimental parameters allow.
- **Engineering Controls:** These are physical changes to the workspace that isolate personnel from the hazard.

- Fume Hood: All handling of **2-Methylpropyl-d9 alcohol** must be performed inside a certified chemical fume hood. This contains vapors and prevents their accumulation in the laboratory atmosphere.
- Ventilation: The laboratory must have adequate general ventilation to dilute any fugitive emissions.[\[4\]](#)
- Grounding and Bonding: When transferring volumes greater than a few liters, containers and receiving equipment must be grounded and bonded to prevent the buildup of static electricity, which can serve as an ignition source.[\[4\]](#)[\[6\]](#)[\[11\]](#)
- Administrative Controls: These are work policies and procedures that reduce exposure.
  - Standard Operating Procedures (SOPs): Detailed, chemical-specific SOPs for all experimental workflows must be written and approved.
  - Training: All personnel must be trained on the specific hazards of this chemical and the procedures outlined in the SOP and SDS.
  - Restricted Areas: Designate specific areas within the lab for handling flammable liquids, away from ignition sources.[\[6\]](#)[\[12\]](#)
- Personal Protective Equipment (PPE): PPE is the last line of defense and must be used in conjunction with the controls above. It does not eliminate the hazard but protects the user from exposure.

## Hierarchy of Controls for 2-Methylpropyl-d9 Alcohol



[Click to download full resolution via product page](#)

Caption: The Hierarchy of Controls prioritizes safety measures.

## Section 4: Personal Protective Equipment (PPE) Protocol

Proper selection and use of PPE are critical when engineering and administrative controls cannot eliminate all risks of exposure.

Objective: To prevent skin, eye, and respiratory contact with **2-Methylpropyl-d9 alcohol**.

Methodology:

- Eye and Face Protection:
  - Action: Wear chemical splash goggles that conform to ANSI Z87.1 or an equivalent standard. Safety glasses are not sufficient as they do not protect against splashes.
  - Causality: This is a Category 1 eye hazard, meaning it can cause serious, irreversible damage.[4][6] Goggles provide a seal around the eyes, which is necessary to protect against splashes and vapors. A face shield should be worn in addition to goggles when there is a significant splash risk (e.g., transferring large quantities).[6]
- Skin and Body Protection:
  - Action: Wear a flame-resistant lab coat. Ensure appropriate gloves are worn at all times.
  - Glove Selection: Nitrile or neoprene gloves are generally suitable. Always check the glove manufacturer's compatibility chart for breakthrough time and permeation rate for "isobutanol" or "2-methyl-1-propanol."
  - Causality: The chemical is a skin irritant.[6][9] Gloves prevent direct contact. It is critical to remove gloves using the proper technique and wash hands thoroughly after handling the chemical to avoid accidental contamination of surfaces and personal items.[5][6]
- Respiratory Protection:
  - Action: Respiratory protection is generally not required when working within a certified chemical fume hood.
  - Causality: The fume hood is an engineering control designed to keep vapor concentrations below permissible exposure limits. If engineering controls fail or for emergency response, a NIOSH-approved respirator with an organic vapor cartridge would be necessary.

## Section 5: Emergency Protocols

Preparedness is key to mitigating the consequences of an accident. All personnel must be familiar with the location and operation of emergency equipment, including fire extinguishers, safety showers, and eyewash stations.

### Spill Response Protocol

Objective: To safely contain, neutralize, and clean up a spill of **2-Methylpropyl-d9 alcohol** while minimizing exposure and preventing fire.

Methodology:

- Assess and Alert:
  - Alert personnel in the immediate area.
  - If the spill is large or you feel unsafe, evacuate the area and call emergency services.
- Control and Contain:
  - Remove all ignition sources from the area immediately.[\[6\]](#)[\[12\]](#)
  - Increase ventilation by opening sashes on fume hoods (if safe to do so).
- Absorb:
  - Contain the spill by surrounding it with an inert, non-combustible absorbent material (e.g., vermiculite, sand, or commercial sorbent pads). Do not use combustible materials like paper towels to absorb the bulk of the spill.
  - Use non-sparking tools (e.g., plastic or brass) to collect the absorbed material.[\[6\]](#)[\[12\]](#)
- Decontaminate and Dispose:
  - Place the contaminated absorbent material into a sealed, labeled container for hazardous waste disposal.
  - Clean the spill area with soap and water.

- Dispose of all materials according to institutional and local regulations.[6]

## First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][7] The speed of response is critical to preventing permanent eye damage.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and water for at least 15 minutes.[6] If skin irritation occurs, seek medical advice.
- Inhalation: Move the affected person to fresh air and keep them comfortable for breathing. If they feel unwell or show signs of drowsiness, call a poison center or doctor.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

## Section 6: Storage and Disposal

Proper storage is essential for maintaining chemical integrity and preventing accidents.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[4][5][12][13] The recommended storage temperature is often refrigerator (2-8°C) for long-term preservation of isotopic purity, especially for high-purity grades used as standards.[1][14] However, always follow the supplier's specific recommendations.
- Hygroscopicity: Like many deuterated solvents, **2-Methylpropyl-d9 alcohol** can be hygroscopic, meaning it absorbs moisture from the air.[15] This can compromise isotopic enrichment. Handle under an inert atmosphere (e.g., nitrogen or argon) and use dry glassware for transfers to maintain quality.[15][16]
- Incompatibilities: Keep away from heat, sparks, open flames, and other ignition sources.[4][13] Store separately from strong oxidizing agents, alkali metals, and nitrides, as these can cause violent reactions.[8][17]

- Disposal: Dispose of waste material and empty containers in accordance with all applicable federal, state, and local regulations. Waste should be handled as hazardous chemical waste, specifically as a flammable liquid.

## Section 7: Physical and Chemical Properties

The following table summarizes key quantitative data. Properties other than molecular weight are based on the non-deuterated analogue, 2-Methyl-1-propanol.

Property	Value	Source
Molecular Formula	C <sub>4</sub> HD <sub>9</sub> O	[1][3]
Molecular Weight	83.18 g/mol	[1][2][3]
Appearance	Clear, colorless liquid	[8]
Odor	Sweet	[8]
Boiling Point	-108 °C (226.4 °F)	[18]
Flash Point	-28 °C (82.4 °F) (closed cup)	[8]
Density	~0.802 g/cm <sup>3</sup> @ 20 °C	N/A
Vapor Pressure	~8 hPa @ 20 °C	[5]
Water Solubility	Soluble	[6]

## Section 8: Toxicological Profile

The toxicological data for 2-Methyl-1-propanol serves as the basis for assessing the health risks of its deuterated form. The compound has low acute toxicity but poses significant irritation hazards.[19]

Endpoint	Value	Species	Route	Source
LD50	2460 mg/kg	Rat	Oral	[6]
LD50	3400 mg/kg	Rabbit	Dermal	[6]
LC50	>18.18 mg/L (6 h)	Rat	Inhalation	[6]

- Acute Effects: As detailed in Section 2, the primary acute effects are severe eye irritation, skin irritation, respiratory tract irritation, and central nervous system depression (drowsiness, dizziness).[6][7][9][10]
- Chronic Effects: Based on available data, repeated exposure is not expected to cause serious long-term organ damage.[6][20]
- Carcinogenicity: This product is not listed as a carcinogen by IARC, ACGIH, NTP, or OSHA. [10]

This guide provides a comprehensive framework for the safe handling of **2-Methylpropyl-d9 alcohol**. Adherence to these principles is essential for protecting the health and safety of researchers and ensuring the integrity of scientific work. Always consult the most recent Safety Data Sheet from your specific supplier before use.

## References

- Asia Pacific Petrochemical Co., Ltd. Safety Data Sheet: Isobutanol (IBAL). [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 49849399, **2-Methylpropyl-d9 Alcohol**. Retrieved from [\[Link\]](#)
- Chromservis. (n.d.). Deuterated - Solvents, Reagents & Accessories. Retrieved from [\[Link\]](#)
- Chemos GmbH & Co. KG. Safety Data Sheet: 2-methylpropan-1-ol. [\[Link\]](#)
- Dairen Chemical Corporation. Safety Data Sheet: Isobutyl Alcohol (IBA). [\[Link\]](#)

- OECD Existing Chemicals Database. (n.d.). ISOBUTANOL CAS N°: 78-83-1. Retrieved from [\[Link\]](#)
- Pharmaffiliates. (n.d.). 2-Methylpropyl Alcohol-D9. Retrieved from [\[Link\]](#)
- Carl ROTH GmbH + Co. KG. (n.d.). Safety Data Sheet: 2-Methyl-2-propanol. [\[Link\]](#)
- Google Patents. (n.d.). CN110128233B - Preparation method of deuterated alcohol compound.
- NICNAS. (2013). 1-Propanol, 2-methyl-: Human health tier II assessment. [\[Link\]](#)
- NY.Gov. (2016). Chemical Storage and Handling Recommendations. [\[Link\]](#)
- Chemos GmbH & Co. KG. (2023). Safety Data Sheet: 2-methylpropan-2-ol. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 57043629, 2-Methylpropyl Alcohol-OD. Retrieved from [\[Link\]](#)

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- 1. clearsynth.com [clearsynth.com]
- 2. 2-Methylpropyl-d9 Alcohol | C4H10O | CID 49849399 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. chemos.de [chemos.de]
- 5. chemicalbook.com [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. ysgroup.com.tw [ysgroup.com.tw]
- 8. ISOBUTANOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]

- 9. apcbkk.com [apcbkk.com]
- 10. cdnisotopes.com [cdnisotopes.com]
- 11. chemos.de [chemos.de]
- 12. uccaribe.edu [uccaribe.edu]
- 13. WERCS Studio - Application Error [assets.thermofisher.com]
- 14. pharmaffiliates.com [pharmaffiliates.com]
- 15. sigmaaldrich.com [sigmaaldrich.com]
- 16. ukisotope.com [ukisotope.com]
- 17. extapps.dec.ny.gov [extapps.dec.ny.gov]
- 18. chromservis.eu [chromservis.eu]
- 19. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 20. industrialchemicals.gov.au [industrialchemicals.gov.au]
- To cite this document: BenchChem. [Section 1: Compound Identification and Isotopic Significance]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b586429#2-methylpropyl-d9-alcohol-safety-data-sheet]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)